

N,N-Diethylenediamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N,N-Diethylenediamine*

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An In-depth Technical Guide to N,N-Diethylenediamine

N,N-Diethylenediamine, a versatile diamine, serves as a crucial building block and reagent in a multitude of applications, particularly within the pharmaceutical and chemical synthesis sectors. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and key applications, tailored for researchers, scientists, and professionals in drug development.

Core Properties of N,N-Diethylenediamine

N,N-Diethylenediamine, with the IUPAC name N',N'-diethylenetriamine, is a colorless to light yellow liquid with a characteristic amine-like odor.^[1] Its chemical structure consists of an ethylenediamine backbone with two ethyl groups attached to one of the nitrogen atoms.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **N,N-Diethylenediamine**.

Property	Value
Molecular Formula	C6H16N2 ^[2]
Molecular Weight	116.20 g/mol ^[2]
CAS Number	100-36-7 ^[3]
Density	0.827 g/mL at 25 °C
Boiling Point	145-147 °C
Melting Point	-70 °C ^[1]
Flash Point	32 °C (closed cup)
Refractive Index	1.436 (at 20 °C, 589 nm)
pKa1	7.70 (+2) ^[1]
pKa2	10.46 (+1) ^[1]

Synthesis and Experimental Protocols

The synthesis of **N,N-Diethylethylenediamine** can be achieved through various methods. One common industrial method involves the reaction of diethylamine with 2-chloroethylamine hydrochloride. Another documented method is the reaction of 2-diethylaminoethyl chloride hydrochloride with liquid ammonia.^[4]

Experimental Protocol: Synthesis from 2-Diethylaminoethyl Chloride Hydrochloride and Ammonia

This protocol is based on a patented method for the preparation of **N,N-Diethylethylenediamine**.^[4]

Materials:

- 2-diethylaminoethyl chloride hydrochloride
- Liquid ammonia

- Water
- Alkali (e.g., Sodium Hydroxide)
- High-pressure autoclave

Procedure:

- A solution of 2-diethylaminoethyl chloride hydrochloride in water is prepared and charged into a high-pressure autoclave.
- The autoclave is sealed and checked for air tightness.
- Liquid ammonia is slowly introduced into the autoclave in excess.
- The reaction is carried out under a pressure of 0-10 MPa and a temperature of 10-100 °C.
- The reaction mixture is maintained at these conditions for a minimum of 4 hours.
- After the reaction is complete, the residual ammonia is recovered.
- An alkali solution is added to the reaction mixture, which is then cooled to induce alkali precipitation, separating out the lower alkali liquor.
- The upper organic layer is collected and subjected to rectification.
- The fraction collected at 143-148 °C is the final **N,N-Diethylethylenediamine** product.

This method is noted for its high yield and product purity.[\[4\]](#)

Applications in Research and Drug Development

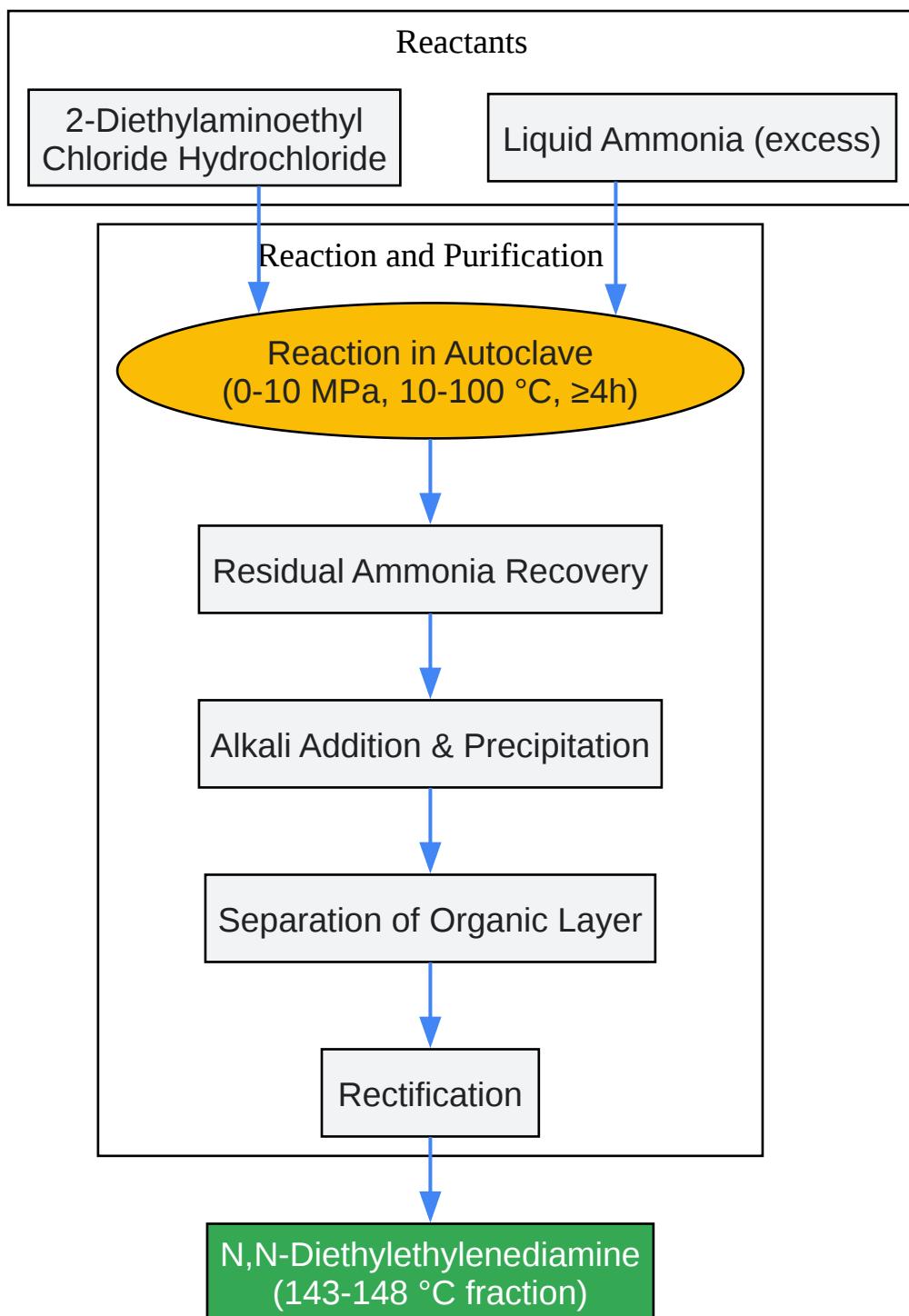
N,N-Diethylethylenediamine is a valuable intermediate in the synthesis of a wide range of biologically active molecules and fine chemicals.

- Pharmaceutical Synthesis: It is a key precursor in the production of various active pharmaceutical ingredients (APIs), including antimalarials, procainamide, and tiapride.[\[1\]](#)[\[5\]](#)[\[6\]](#) Its structural motif is found in compounds that exhibit diverse pharmacological activities.

- **Imaging Agents:** The compound has been utilized in the development of melanin-targeted PET and SPECT imaging agents for the diagnosis of melanoma.[5][7]
- **Agrochemicals:** It serves as a building block in the synthesis of certain agrochemicals.[8]
- **Oligonucleotide Synthesis:** **N,N-Diethylethylenediamine** has been employed in the oxidative amidation of hydrogen phosphonate diesters, a step in the synthesis of oligonucleotides.[5][7]
- **Apoptosis Induction:** Research has indicated that **N,N-Diethylethylenediamine** can induce apoptosis through a caspase-3 dependent pathway, suggesting potential applications in cancer research.[1][5]

Logical Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **N,N-Diethylethylenediamine** from 2-diethylaminoethyl chloride hydrochloride and ammonia.

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Caption: Synthesis workflow for **N,N-Diethylethylenediamine**.

Safety and Handling

N,N-Diethylethylenediamine is a flammable liquid and vapor.[\[2\]](#) It is also corrosive and can cause severe skin burns and eye damage.[\[9\]](#) The substance is toxic if it comes into contact with the skin and harmful if inhaled.[\[9\]](#) Appropriate personal protective equipment, including gloves, goggles, and respiratory protection, should be used when handling this chemical. It should be stored in a cool, dry, and well-ventilated area away from heat and ignition sources.[\[1\]](#)

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- To cite this document: BenchChem. [N,N-Diethylethylenediamine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122027#n-n-diethylethylenediamine-molecular-weight-and-formula]

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